

# Unraveling "Annulatin": A Case of Mistaken Identity in Chemical Nomenclature

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## Compound of Interest

Compound Name: Annulatin

Cat. No.: B576444

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Initial investigations into the published research findings for a compound referred to as "**Annulatin**" have revealed a potential case of mistaken identity within chemical terminology. Extensive searches for "**Annulatin**" across scientific databases have not yielded information on a specific molecule or drug with that name. Instead, the search results consistently point to the well-established chemical process known as annulation.

Annulation, derived from the Latin word "anellus" meaning "little ring," is a fundamental reaction in organic chemistry that involves the formation of a new ring onto a pre-existing molecule. This process is crucial in the synthesis of a wide array of cyclic and polycyclic compounds, which are foundational structures in many pharmaceuticals and natural products.

One of the most prominent examples of this type of reaction is the Robinson annulation, a classic method for creating a six-membered ring. The Robinson annulation proceeds through a sequence of two well-understood reactions: a Michael addition followed by an intramolecular aldol condensation.<sup>[1][2]</sup> This powerful tool has been instrumental in the synthesis of complex molecules like steroids.<sup>[2]</sup>

Further variations and applications of annulation reactions are abundant in the chemical literature, including the Danheiser annulation and various cycloaddition reactions.<sup>[3]</sup> These methods provide chemists with a versatile toolkit for constructing intricate molecular architectures.

Given the consistent and exclusive retrieval of information related to the chemical process of "annulation" rather than a specific compound named "**Annulatin**," it is highly probable that the

original query intended to explore the research surrounding this important class of chemical reactions.

To provide a valuable comparison guide as requested, it would be necessary to clarify the specific annulation reaction or the class of compounds synthesized via annulation that is of interest. For instance, a comparative analysis could be conducted on different annulation strategies for the synthesis of a particular class of therapeutic agents, detailing their respective efficiencies, substrate scopes, and the biological activities of the resulting products.

Without further clarification on the intended subject, a direct comparison of "**Annulatin**" with other alternatives is not feasible. Researchers, scientists, and drug development professionals interested in this area are encouraged to specify the particular annulation method or the target cyclic compounds to enable a focused and meaningful comparative analysis.

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## References

- 1. youtube.com [youtube.com]
- 2. Robinson annulation - Wikipedia [en.wikipedia.org]
- 3. Annulation - Wikipedia [en.wikipedia.org]
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